

Safeguarding Your Laboratory: Proper Disposal Procedures for NVP-AAM077

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Compound of Interest

Compound Name: Nvp-aam077

Cat. No.: B10814437

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For Immediate Reference: **NVP-AAM077** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, adherence to proper laboratory safety protocols is essential to ensure a safe working environment.

This guide provides detailed, step-by-step procedures for the safe disposal of **NVP-AAM077**, a potent and selective NMDA receptor antagonist. Developed for researchers, scientists, and drug development professionals, these protocols are designed to minimize environmental impact and ensure personnel safety.

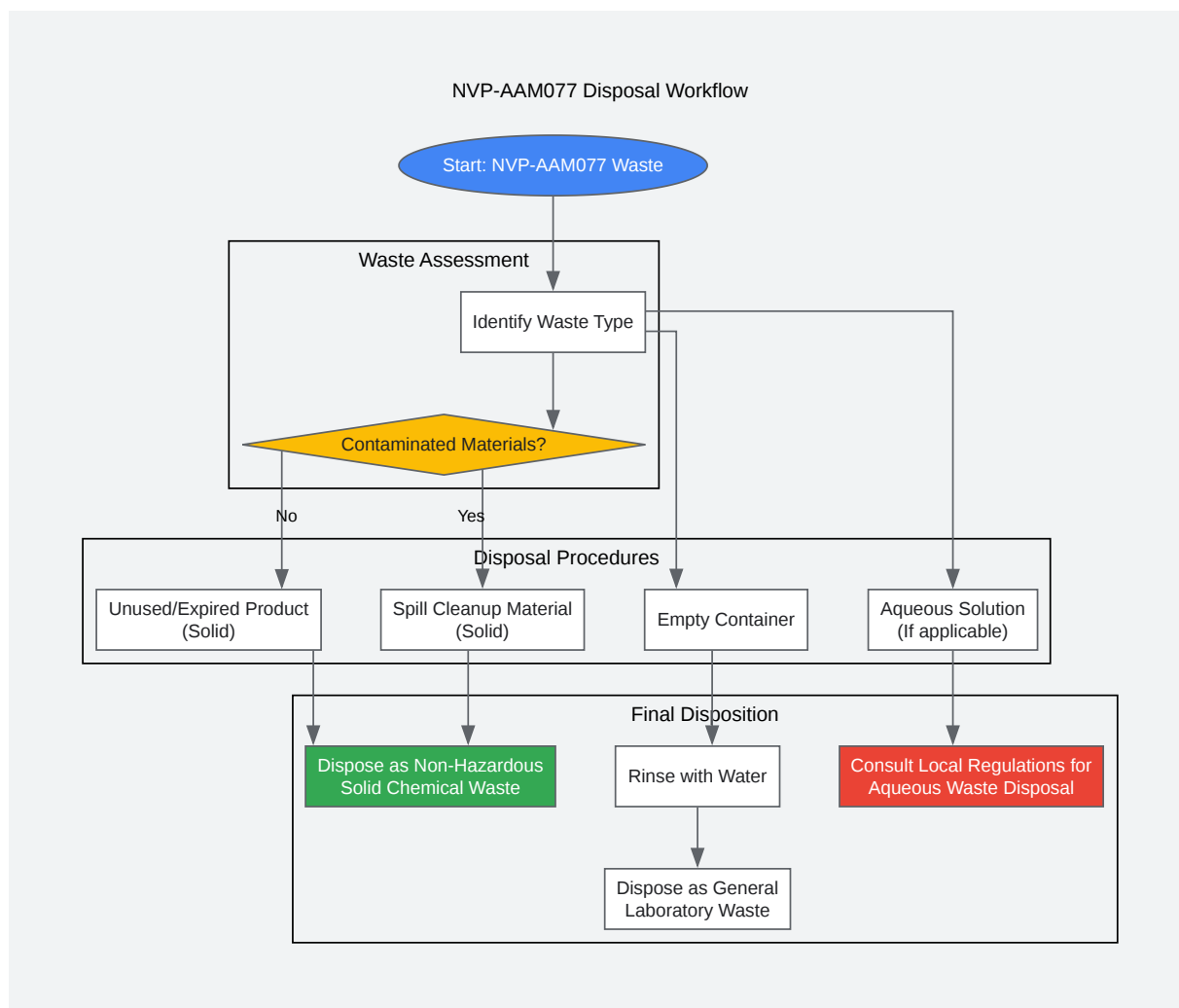
Chemical and Physical Properties of NVP-AAM077

A comprehensive understanding of a compound's properties is foundational to its safe handling and disposal.

Property	Value
IUPAC Name	(((1S)-1-(4-bromophenyl)ethyl)amino)-(2,3-dioxo-1,4-dihydroquinoxalin-5-yl)methyl)phosphonic acid[1]
Synonyms	PEAQX[1]
CAS Number	459836-30-7[1]
Molecular Formula	C ₁₇ H ₁₇ BrN ₃ O ₅ P[1]
Molecular Weight	454.217 g/mol [1]
Solubility	Soluble in water[1]
Physical Form	Crystalline solid[2]
Storage	-20°C[2]

NVP-AAM077 Disposal Workflow

The following diagram outlines the decision-making process and subsequent actions for the proper disposal of **NVP-AAM077** and associated materials.



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References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
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